

Reactivity and stability of 3-Bromo-o-xylene under normal conditions

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Compound of Interest

Compound Name: 3-Bromo-o-xylene

Cat. No.: B048128

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An In-depth Technical Guide on the Reactivity and Stability of **3-Bromo-o-xylene** Under Normal Conditions

Executive Summary

This technical guide provides a comprehensive overview of the chemical reactivity and stability of **3-Bromo-o-xylene** (CAS No. 576-23-8) under normal laboratory and storage conditions. **3-Bromo-o-xylene**, also known as 1-bromo-2,3-dimethylbenzene, is a clear, colorless liquid widely utilized as an aromatic building block in organic synthesis.[1][2] This document summarizes its physicochemical properties, stability profile, reactivity, and safe handling protocols. The information is intended for researchers, chemists, and professionals in the field of drug development and chemical manufacturing.

Under standard ambient temperature and pressure, **3-Bromo-o-xylene** is a stable compound.[3] However, it is a combustible liquid and requires storage away from heat and ignition sources.[1][3][4] It is incompatible with strong oxidizing agents, which can lead to vigorous reactions.[3][4] Upon thermal decomposition, it may release toxic and irritating fumes, including carbon monoxide, carbon dioxide, and hydrogen bromide.[1][3][4] This guide presents this information in a structured format, including data tables and diagrams, to ensure clarity and accessibility for the target audience.

Physicochemical and Safety Data

The fundamental physical, chemical, and safety properties of **3-Bromo-o-xylene** are summarized in the table below. This data is essential for safe handling, storage, and experimental design.

Property	Value	Reference(s)
Chemical Formula	C ₈ H ₉ Br	[5]
Molecular Weight	185.06 g/mol	[5]
Appearance	Clear, colorless liquid	[1][3]
Odor	Odorless	[3]
Boiling Point	214 °C (417.2 °F) at 760 mmHg	[3][6]
Flash Point	80 °C (176 °F)	[1][3]
Specific Gravity	1.360 - 1.365 g/mL at 25°C	[3][6]
Refractive Index	n _{20/D} 1.560	[6]
Water Solubility	Not miscible or difficult to mix	[6]
Vapor Density	6.38	[3]
NFPA Rating (estimated)	Health: 1; Flammability: 2; Instability: 0	[1]

Stability Profile

Under normal conditions, **3-Bromo-o-xylene** is a chemically stable compound.[3]

- **Thermal Stability:** It is stable at room temperature when stored in closed containers.[1] However, it is a combustible liquid and should be kept away from excess heat, open flames, and sparks.[1][3][4] Containers may explode when heated.[1]
- **Light Sensitivity:** While not explicitly stated to be light-sensitive in the provided results, standard laboratory practice for halogenated aromatic compounds involves storage in well-sealed, often amber, containers to prevent potential photodecomposition.

- Hazardous Polymerization: Hazardous polymerization has not been reported for this compound.[\[1\]](#)[\[4\]](#)

Reactivity Profile

The reactivity of **3-Bromo-o-xylene** is primarily centered around the bromine substituent on the aromatic ring.

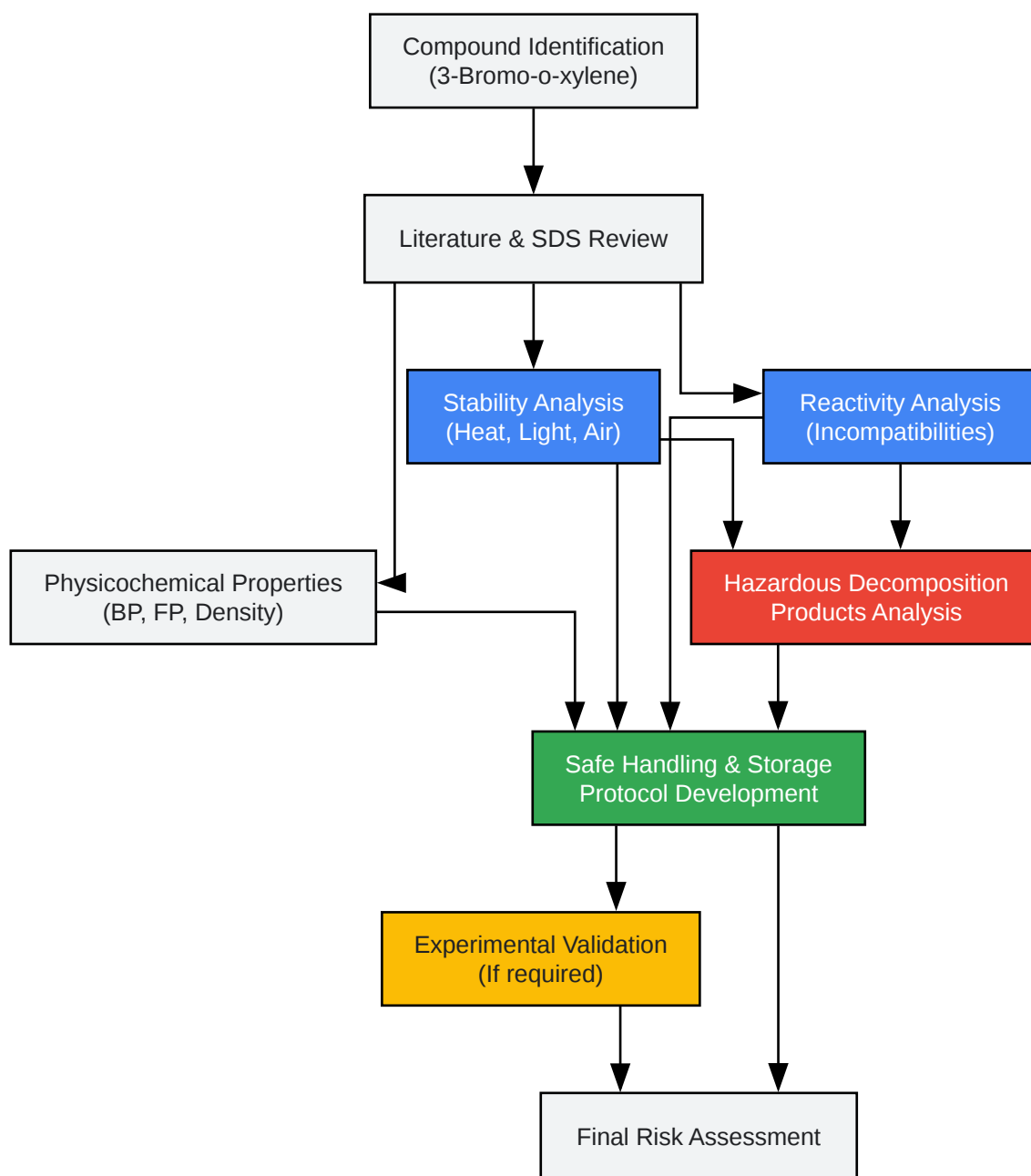
- General Reactivity: Simple aromatic halogenated compounds are generally unreactive.[\[7\]](#)
The carbon-bromine bond on the aromatic ring is considerably stable.[\[2\]](#)
- Incompatible Materials: The primary reactivity concern under normal conditions is its incompatibility with strong oxidizing agents (such as perchlorates, peroxides, and nitrates).[\[3\]](#)
[\[4\]](#)[\[8\]](#) Contact with these substances should be avoided.
- Role in Synthesis: **3-Bromo-o-xylene** is a valuable intermediate in organic synthesis. It serves as an electrophilic partner in metal-catalyzed cross-coupling reactions like Suzuki, Stille, and Kumada couplings to form more complex molecules.[\[2\]](#)
- Hazardous Decomposition: When exposed to high temperatures, such as in a fire, **3-Bromo-o-xylene** can decompose to produce hazardous substances.[\[1\]](#) These include carbon monoxide, carbon dioxide, and hydrogen bromide.[\[1\]](#)[\[3\]](#)[\[4\]](#)

Visualized Workflows and Pathways

Logical Workflow for Stability and Reactivity

Assessment

The following diagram outlines a logical workflow for assessing the stability and reactivity of a chemical compound like **3-Bromo-o-xylene**.

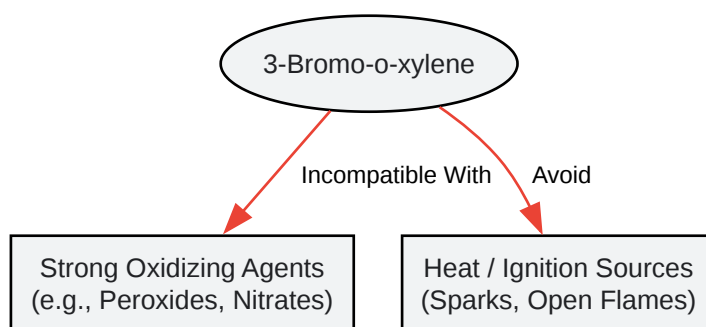


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Caption: Workflow for Chemical Stability Assessment.

Incompatibility Diagram

This diagram illustrates the primary chemical incompatibilities of **3-Bromo-o-xylene**.



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Caption: **3-Bromo-o-xylene** Chemical Incompatibilities.

Experimental Protocols

Safe Handling and Storage

Proper handling and storage are critical to maintaining the stability of **3-Bromo-o-xylene** and ensuring laboratory safety.

- Handling:
 - Work in a well-ventilated area to keep airborne concentrations low.[1][4]
 - Wear appropriate personal protective equipment (PPE), including chemical safety goggles, gloves, and protective clothing.[3][4]
 - Avoid contact with eyes, skin, and clothing.[1][4]
 - Keep away from heat, sparks, and open flames.[1][3][4] Use spark-proof tools when handling.[1]
 - Wash hands thoroughly after handling.[1][3]
- Storage:
 - Store in a tightly closed container.[1][4]
 - Keep in a cool, dry, and well-ventilated area.[1][4]

- Store away from incompatible substances, particularly strong oxidizing agents.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Ensure that an eyewash station and safety shower are located near the storage and handling area.[\[3\]](#)[\[4\]](#)

Example Synthesis: Electrophilic Bromination of o-Xylene

3-Bromo-o-xylene can be synthesized via the electrophilic bromination of o-xylene. The regioselectivity of this reaction is influenced by steric hindrance from the two adjacent methyl groups.

- Objective: To synthesize 4-bromo-o-xylene, with **3-bromo-o-xylene** as a potential co-product, through the direct bromination of o-xylene.
- Materials:
 - o-Xylene
 - Bromine
 - Iron filings or Iodine (catalyst)
 - Sodium bisulfite solution
 - Sodium hydroxide solution
- Procedure:
 - A mixture of o-xylene and a catalyst (e.g., iron filings) is prepared in a reaction vessel equipped with a stirrer and a dropping funnel.[\[9\]](#)
 - The mixture is cooled to between 0°C and -5°C.[\[2\]](#)[\[9\]](#)
 - Bromine is added dropwise to the stirred o-xylene solution, maintaining the low temperature. Allowing the temperature to rise can increase the formation of dibromo-o-xylene byproducts.[\[2\]](#)[\[9\]](#)

- After the addition is complete, the reaction mixture is stirred until the evolution of hydrogen bromide gas ceases.
- The mixture is then washed with water, followed by a dilute sodium hydroxide or sodium bisulfite solution to remove unreacted bromine.[9]
- The organic layer is separated, dried over a suitable drying agent (e.g., sodium sulfate), and purified, typically by distillation, to isolate the bromo-o-xylene isomers.[9][10]

Conclusion

3-Bromo-o-xylene is a stable chemical under normal conditions of use and storage. Its primary hazards are related to its combustibility and incompatibility with strong oxidizing agents. Thermal decomposition can lead to the emission of hazardous gases. By adhering to the outlined safe handling, storage, and experimental protocols, the risks associated with this compound can be effectively managed, allowing for its safe use as a versatile reagent in research and development.

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